

Sulfadimethoxine (SDOX): A Technical Guide to its Solubility and Stability Characteristics

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core solubility and stability characteristics of Sulfadimethoxine (**SDOX**), a long-acting sulfonamide antibiotic. The information presented herein is intended to support research, development, and formulation activities by providing detailed experimental protocols, quantitative data, and visual representations of key processes.

Solubility Profile

Sulfadimethoxine is a weakly acidic compound, and its solubility is significantly influenced by the pH of the medium. It exhibits low solubility in water, particularly under acidic to neutral conditions, and its solubility increases in alkaline solutions. The presence of both amino and sulfonamide functional groups allows for hydrogen bonding, contributing to its solubility in polar solvents. Temperature also plays a role, with solubility generally increasing with a rise in temperature.

Aqueous Solubility

The aqueous solubility of Sulfadimethoxine is highly dependent on pH. In neutral to slightly acidic conditions, where the molecule is primarily in its unionized form, solubility is limited. As the pH increases, the sulfonamide group ionizes, leading to a significant increase in solubility.

Table 1: Aqueous Solubility of Sulfadimethoxine at Different pH Values



| рН | Solubility (mg/L) | Temperature (°C) |
|---------------|-------------------|------------------|
| 5.5 | 60 | 25 |
| 7.0 | 260 | 25 |
| Not Specified | 343 | Not Specified |

Solubility in Organic and Pharmaceutical Solvents

Sulfadimethoxine exhibits varying degrees of solubility in different organic and pharmaceutical-grade solvents. This information is critical for the development of liquid dosage forms and for analytical method development.

Table 2: Solubility of Sulfadimethoxine in Various Solvents

| Solvent | Solubility |
|---|------------------------------|
| Dimethylformamide (DMF) | 20 mg/mL |
| Dimethyl sulfoxide (DMSO) | ≥ 100 mg/mL |
| DMF:PBS (pH 7.2) (1:7) | 0.16 mg/mL |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (clear solution) |
| 10% DMSO, 90% (20% SBE-β-CD in Saline) | ≥ 2.5 mg/mL (clear solution) |
| 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (clear solution) |

Stability Characteristics

Sulfadimethoxine is susceptible to degradation under certain environmental conditions, primarily through hydrolysis and oxidation. Understanding its stability profile is essential for determining appropriate storage conditions, shelf-life, and compatible excipients in formulations.

Forced Degradation Studies



Forced degradation studies are performed to identify the degradation products and pathways of a drug substance. Sulfadimethoxine has been shown to be particularly sensitive to basic hydrolysis and oxidation.

Table 3: Summary of Forced Degradation Conditions and Observations for Sulfadimethoxine

| Stress Condition | Methodology | Observation |
|---------------------|--|--|
| Acid Hydrolysis | Reflux with 0.1N HCl at 60°C for 30 minutes. | Relatively stable. |
| Base Hydrolysis | Reflux with 0.1N NaOH at 60°C for 30 minutes. | Highly sensitive, significant degradation. |
| Oxidation | Treat with 1% to 10% H ₂ O ₂ at room temperature for up to 24 hours. | Highly sensitive, significant degradation. |
| Photolysis | Exposure to UV light at 254 nm for 48 hours. | Shows some degradation. |
| Thermal Degradation | Subject to dry heat. | Relatively stable. |

The degradation of Sulfadimethoxine in manure and soil is also influenced by factors such as initial concentration, moisture content, and temperature, with biodegradation playing a significant role.[1][2][3][4] The degradation rate constant has been observed to decrease with an increasing initial concentration of sulfadimethoxine.[4] Increased moisture and temperature have been found to enhance its degradation.[4]

Experimental Protocols Solubility Determination

A common method for determining the solubility of a compound is the shake-flask method.

Protocol:

• Preparation of Saturated Solution: An excess amount of Sulfadimethoxine powder is added to a known volume of the solvent (e.g., water, buffer of a specific pH, or organic solvent) in a



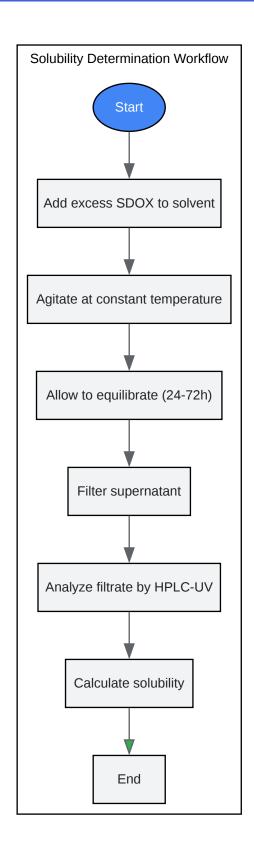




sealed container.

- Equilibration: The container is agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation: After equilibration, the suspension is allowed to settle. An aliquot of the supernatant is carefully withdrawn and filtered through a suitable membrane filter (e.g., 0.45 μm) to remove any undissolved solid particles.
- Quantification: The concentration of Sulfadimethoxine in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.





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Caption: Workflow for solubility determination of SDOX.



Stability-Indicating HPLC Method

A stability-indicating HPLC method is crucial for separating and quantifying Sulfadimethoxine from its degradation products.

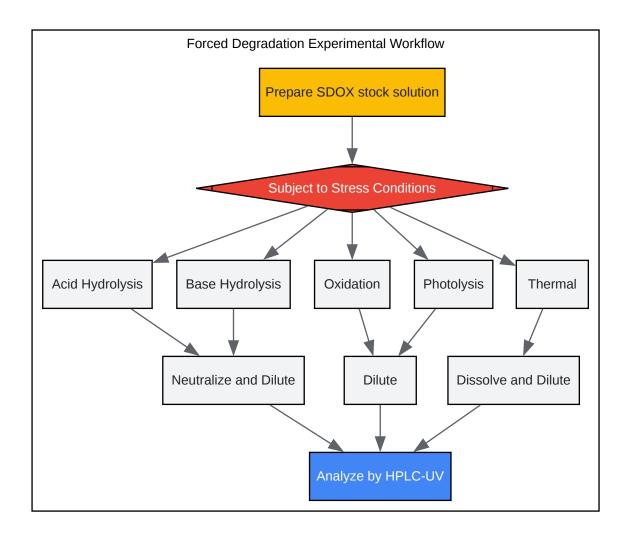
Table 4: Typical HPLC Parameters for Stability-Indicating Assay of Sulfadimethoxine

| Parameter | Condition |
|--------------------|--|
| Column | Knauer Eurospher C18 (or equivalent) |
| Mobile Phase | 9.57 mM phosphate buffer (pH 2.0) : Acetonitrile (70:30 v/v) |
| Flow Rate | 1.2 mL/min |
| Injection Volume | 20 μL |
| Detection | UV at 248 nm |
| Column Temperature | 25°C |

Sample Preparation for Forced Degradation Studies:

- Stock Solution: Prepare a stock solution of Sulfadimethoxine in a suitable solvent (e.g., methanol or a mixture of water and acetonitrile).
- Stress Application: Subject aliquots of the stock solution to the different stress conditions as outlined in Table 3. For hydrolytic studies, the drug solution is mixed with the acidic or basic solution and heated. For oxidative studies, hydrogen peroxide is added. For photolytic studies, the solution is exposed to UV light.
- Neutralization and Dilution: After the specified stress period, the solutions are cooled to room temperature. Acidic and basic solutions are neutralized. All stressed samples are then diluted with the mobile phase to a suitable concentration for HPLC analysis.





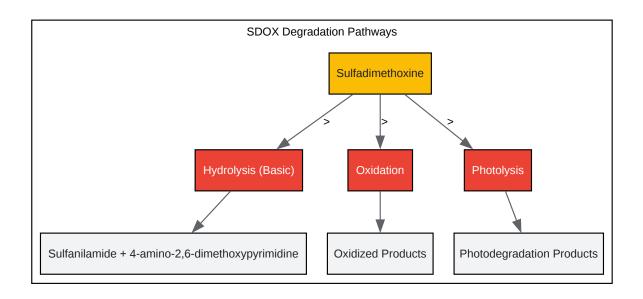
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Caption: Workflow for forced degradation studies of SDOX.

Degradation Pathway

Based on forced degradation studies, the primary degradation pathways for Sulfadimethoxine involve hydrolysis of the sulfonamide bond and oxidation of the aniline ring.





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Caption: Major degradation pathways for Sulfadimethoxine.

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